

2-Methoxy-4-nitrobenzaldehyde: A Technical Guide to Hazards and Safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-4-nitrobenzaldehyde

Cat. No.: B151014

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the known hazards and safety information for **2-Methoxy-4-nitrobenzaldehyde** based on available data. It is intended for use by trained professionals in a laboratory or industrial setting. All safety protocols should be developed and implemented in accordance with institutional and regulatory standards.

Chemical Identification and Physical Properties

This section provides fundamental identification and physical data for **2-Methoxy-4-nitrobenzaldehyde**.

Property	Value
Chemical Name	2-Methoxy-4-nitrobenzaldehyde
Synonyms	4-Nitro-o-anisaldehyde, 2-Formyl-5-nitroanisole
CAS Number	136507-15-8
Molecular Formula	C ₈ H ₇ NO ₄
Molecular Weight	181.15 g/mol
Appearance	White to yellow solid powder
Melting Point	120-124 °C
Solubility	Slightly soluble in water
Boiling Point	354.7 ± 27.0 °C (Predicted)

Hazard Identification and Classification

2-Methoxy-4-nitrobenzaldehyde is classified as a hazardous substance. The primary health hazard is skin sensitization.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification.^{[1][2]}

Hazard Class	Hazard Category
Skin Sensitization	Category 1

Signal Word: Warning

Hazard Pictogram:

- GHS07: Exclamation Mark

Hazard Statements:

- H317: May cause an allergic skin reaction.[1][2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
- P272: Contaminated work clothing should not be allowed out of the workplace.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Detailed toxicological studies specifically for **2-Methoxy-4-nitrobenzaldehyde** are not readily available in the public domain. However, data from a structurally similar compound, Benzenamine, 2-methoxy-4-nitro- (CAS No. 97-52-9), can provide an indication of potential toxicity. It is crucial to note that this data is for an analogous compound and should be interpreted with caution.

Acute Toxicity (Data for Analogue: Benzenamine, 2-methoxy-4-nitro-)[3]

Route of Exposure	Species	Value
Oral (LD50)	Rat	1517 mg/kg body weight
Dermal (LD50)	Rat	> 2000 mg/kg body weight

Observed Effects (Oral Exposure): Disturbance of gait, narcosis, and yellow discoloration of the skin were noted in animal studies with the analogue compound.[3]

Skin Sensitization

The primary identified hazard for **2-Methoxy-4-nitrobenzaldehyde** is its potential to cause skin sensitization, leading to allergic contact dermatitis upon repeated exposure.^{[1][2]}

Experimental Protocols for Hazard Evaluation

While specific experimental reports for **2-Methoxy-4-nitrobenzaldehyde** are not available, this section outlines the standard methodologies for assessing the key identified hazard.

Skin Sensitization Testing Methodology (OECD Guidelines)

Several internationally recognized methods are available to assess the skin sensitization potential of a chemical. These are based on the Adverse Outcome Pathway (AOP) for skin sensitization, which involves a series of key events.

Key Events in Skin Sensitization:

- Molecular Initiating Event: Covalent binding of the chemical (hapten) to skin proteins.
- Keratinocyte Activation: Inflammatory response in skin cells.
- Dendritic Cell Activation and Mobilization: Activation of immune cells.
- T-cell Proliferation: Proliferation of specific immune cells in the lymph nodes.

Standard Testing Guidelines:

- OECD 442C - In Chemico Skin Sensitization: This guideline describes methods like the Direct Peptide Reactivity Assay (DPRA) which assesses the reactivity of a chemical with synthetic peptides containing cysteine and lysine as a model for protein binding.
- OECD 442D - In Vitro Skin Sensitization: This includes assays like the KeratinoSens™ test, which measures the activation of keratinocytes.
- OECD 442E - In Vitro Skin Sensitization: This guideline covers assays such as the human Cell Line Activation Test (h-CLAT), which evaluates the activation of dendritic cells.

- **OECD 429 - Skin Sensitization: Local Lymph Node Assay (LLNA):** This is an in vivo method in mice that measures the proliferation of lymphocytes in the draining lymph nodes following exposure to a test substance.

A comprehensive assessment of skin sensitization potential often involves a weight-of-evidence approach, integrating data from multiple in chemico, in vitro, and, if necessary, in vivo studies.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **2-Methoxy-4-nitrobenzaldehyde**.

Personal Protective Equipment (PPE)

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber).
- **Eye/Face Protection:** Use safety glasses with side-shields or a face shield.
- **Skin and Body Protection:** Wear a lab coat and, if handling large quantities or there is a risk of significant exposure, consider additional protective clothing.
- **Respiratory Protection:** If dust is generated, use a NIOSH-approved respirator for dusts.

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid the formation of dust.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Storage

- Store in a cool, dry, and well-ventilated area.

- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.

Emergency Procedures

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and shoes. If skin irritation or a rash occurs, seek medical attention.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Accidental Release Measures

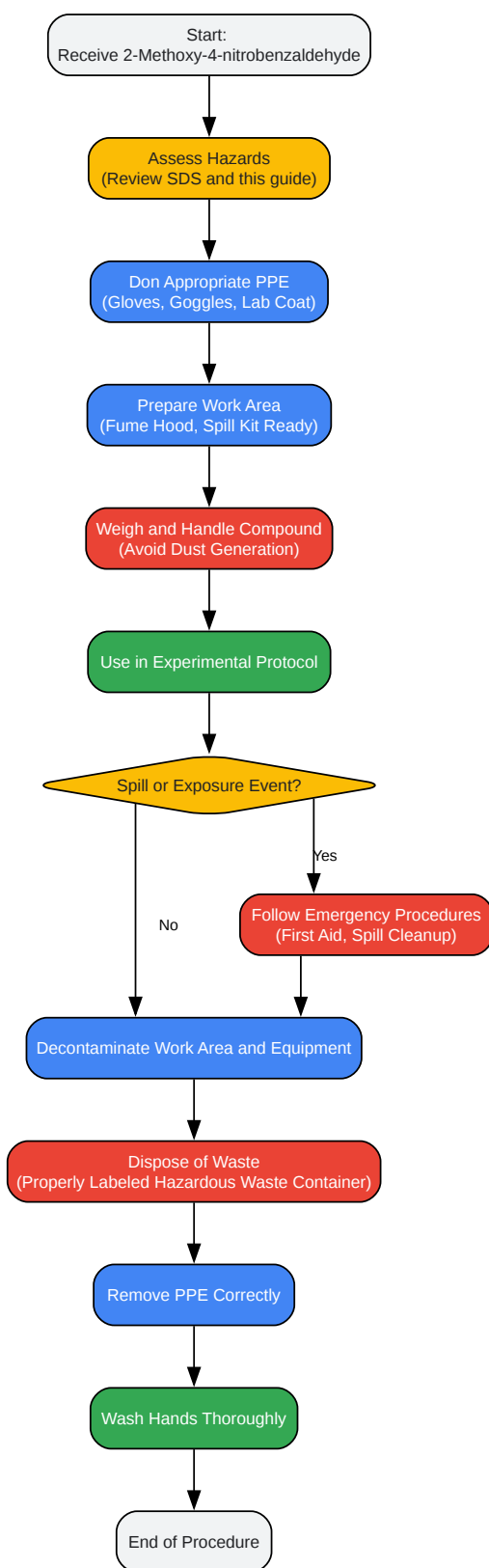
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 5.1). Avoid breathing dust and contact with the substance.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.

Disposal Considerations

Dispose of **2-Methoxy-4-nitrobenzaldehyde** and its contaminated packaging as hazardous waste. Follow all federal, state, and local regulations. Do not dispose of it in the sewer system.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Methoxy-4-nitrobenzaldehyde** in a research setting.



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Caption: Logical workflow for the safe handling of **2-Methoxy-4-nitrobenzaldehyde**.

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